

PI5P4Ks-IN-2 solubility and preparation for experiments

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Compound of Interest

Compound Name: PI5P4Ks-IN-2

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Application Notes and Protocols for PI5P4Ks-IN-2

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the use of **PI5P4Ks-IN-2**, a selective inhibitor of Phosphatidylinositol 5-Phosphate 4-Kinase γ (PI5P4Ky). This document includes data on its solubility, preparation for experimental use, mechanism of action, and detailed protocols for key assays.

I. Product Information and Solubility

PI5P4Ks-IN-2 is a potent and selective inhibitor of PI5P4Ky, an enzyme involved in the regulation of various cellular processes. Understanding its solubility is critical for accurate and reproducible experimental results.

Table 1: Solubility and Stock Solution Preparation for **PI5P4Ks-IN-2**

Solvent	Maximum Solubility	Stock Concentration	Preparation Notes	Storage of Stock Solution
Dimethyl Sulfoxide (DMSO)	125 mg/mL (349.70 mM)[1]	10 mM[2]	Requires sonication for complete dissolution. It is recommended to use newly opened, anhydrous DMSO.[1]	Aliquot and store at -80°C for up to 6 months or -20°C for up to 1 month.[1] Avoid repeated freeze-thaw cycles.[1]

Note on Aqueous Solubility: While specific data in aqueous buffers is not provided, the high lipophilicity of similar compounds suggests that aqueous solubility is limited. For cell culture experiments, the final DMSO concentration should be kept low (typically <0.5%) to avoid solvent-induced cytotoxicity.

II. Mechanism of Action

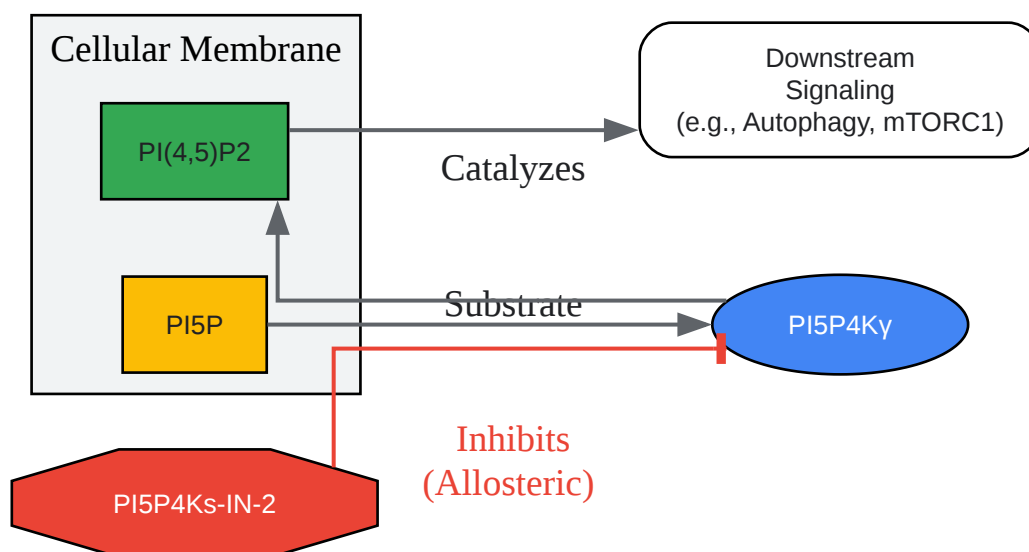
PI5P4Ks-IN-2 functions as a selective, non-ATP-competitive, allosteric inhibitor of PI5P4Ky.[3][4][5][6] This means it does not bind to the ATP-binding pocket of the kinase, a feature that contributes to its high selectivity over other kinases.[3] The allosteric binding site is located approximately 18 Å from the ATP pocket.[4][5][6]

Table 2: In Vitro Inhibitory Activity of **PI5P4Ks-IN-2** against PI5P4K Isoforms

Isoform	pIC50	Ki	Notes
PI5P4K α	<4.3	N/A	Low activity against the alpha isoform.[1]
PI5P4K β	<4.6	>30,000 nM	Very low activity against the beta isoform.[1]
PI5P4K γ	6.2	68 nM	Potent and selective inhibition of the gamma isoform.[1]
PI5P4K γ +	0.32	N/A	The '+' denotes a mutant form with increased activity used in some assays. [1][7]

III. Signaling Pathway

PI5P4Ks are lipid kinases that phosphorylate phosphatidylinositol 5-phosphate (PI5P) to generate phosphatidylinositol 4,5-bisphosphate (PI(4,5)P2).[8][9] This signaling molecule is crucial for a multitude of cellular functions. PI5P4K γ has been specifically implicated in regulating autophagy and mTORC1 signaling.[3][7]



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Caption: PI5P4Ky signaling pathway and the inhibitory action of **PI5P4Ks-IN-2**.

IV. Experimental Protocols

A. Stock Solution Preparation

- Briefly centrifuge the vial of **PI5P4Ks-IN-2** to ensure the powder is at the bottom.
- To prepare a 10 mM stock solution, add the appropriate volume of anhydrous DMSO (see Table 1).
- Vortex and sonicate the solution until the compound is fully dissolved.[1]
- Aliquot the stock solution into smaller volumes to avoid multiple freeze-thaw cycles.
- Store the aliquots at -80°C.

B. In Vitro PI5P4Ky Enzymatic Assay (ADP-Glo™ Format)

This protocol is adapted from commercially available kinase assay platforms like the ADP-Glo™ Kinase Assay.

Materials:

- Recombinant human PI5P4Ky (wild-type or mutant with higher activity).
- **PI5P4Ks-IN-2** stock solution (10 mM in DMSO).
- PI5P substrate.
- ATP.
- Kinase assay buffer (e.g., 50 mM HEPES pH 7.4, 5 mM MgCl₂, 100 mM NaCl).[4]
- ADP-Glo™ Kinase Assay kit (Promega).

- White, opaque 384-well assay plates.
- Plate reader capable of luminescence detection.

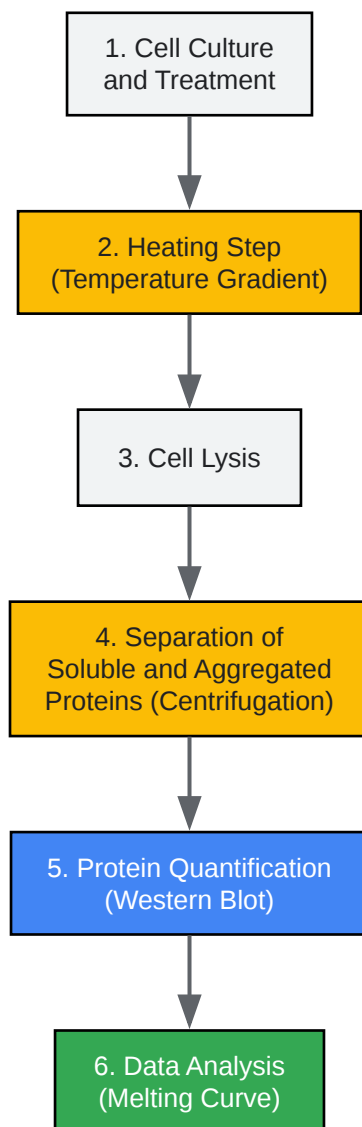
Procedure:

- Compound Dilution: Prepare a serial dilution of **PI5P4Ks-IN-2** in DMSO. Further dilute the compounds in the kinase assay buffer to the desired final concentrations. The final DMSO concentration should be consistent across all wells and ideally $\leq 1\%$.
- Kinase Reaction Setup:
 - Add PI5P4Ky enzyme to the wells of the 384-well plate.
 - Add the diluted **PI5P4Ks-IN-2** or DMSO (vehicle control).
 - Incubate for 15-20 minutes at room temperature to allow for inhibitor binding.
- Initiate Reaction: Add a mixture of PI5P substrate and ATP to each well to start the kinase reaction. The final concentrations of substrate and ATP should be optimized for the specific enzyme batch (e.g., at or near the K_m for ATP).
- Incubation: Incubate the plate at room temperature for a predetermined time (e.g., 60 minutes).
- ADP Detection:
 - Add ADP-Glo™ Reagent to each well to stop the kinase reaction and deplete the remaining ATP.
 - Incubate for 40 minutes at room temperature.
 - Add Kinase Detection Reagent to each well to convert the generated ADP to ATP, which is then used in a luciferase/luciferin reaction to produce a luminescent signal.
 - Incubate for 30-60 minutes at room temperature.

- **Data Acquisition:** Measure the luminescence using a plate reader. The signal is directly proportional to the amount of ADP produced and inversely proportional to the activity of PI5P4Ky.
- **Data Analysis:** Plot the luminescence signal against the inhibitor concentration and fit the data to a dose-response curve to determine the IC50 value.

C. Cellular Thermal Shift Assay (CETSA) for Target Engagement

CETSA is used to verify that **PI5P4Ks-IN-2** directly binds to and stabilizes PI5P4Ky within intact cells.



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Caption: Workflow for a Cellular Thermal Shift Assay (CETSA).

Materials:

- Cells expressing endogenous or overexpressed PI5P4Ky.
- **PI5P4Ks-IN-2** stock solution.
- Cell culture medium and supplements.
- PBS (Phosphate-Buffered Saline).
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors).
- PCR tubes or plates.
- Thermal cycler.
- Centrifuge.
- Reagents and equipment for Western blotting (SDS-PAGE, transfer system, antibodies).
- Primary antibody specific for PI5P4Ky.
- HRP-conjugated secondary antibody.
- Chemiluminescent substrate.
- Imaging system for Western blots.

Procedure:

- Cell Treatment:
 - Culture cells to the desired confluency.

- Treat one set of cells with **PI5P4Ks-IN-2** at a chosen concentration (e.g., 1-10 μ M) and another set with DMSO (vehicle control) for 1-2 hours in culture medium.
- Heating:
 - Harvest the cells, wash with PBS, and resuspend in PBS.
 - Aliquot the cell suspension into PCR tubes.
 - Heat the tubes at different temperatures for 3 minutes using a thermal cycler (e.g., a gradient from 40°C to 70°C).
 - Cool the tubes on ice.
- Lysis:
 - Lyse the cells by adding lysis buffer and subjecting them to freeze-thaw cycles or sonication.
- Separation:
 - Centrifuge the lysates at high speed (e.g., 20,000 x g) for 20 minutes at 4°C to pellet the aggregated, denatured proteins.
- Sample Preparation for Western Blot:
 - Carefully collect the supernatant containing the soluble protein fraction.
 - Determine the protein concentration of each sample.
 - Normalize the protein concentration and prepare samples for SDS-PAGE by adding sample loading buffer.
- Western Blotting:
 - Separate the proteins by SDS-PAGE and transfer them to a nitrocellulose or PVDF membrane.
 - Block the membrane (e.g., with 5% non-fat milk or BSA in TBST).

- Incubate the membrane with the primary anti-PI5P4Ky antibody overnight at 4°C.
- Wash the membrane and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again and add the chemiluminescent substrate.
- Detection and Analysis:
 - Capture the chemiluminescent signal using an imaging system.
 - Quantify the band intensities for PI5P4Ky at each temperature for both the treated and control samples.
 - Plot the relative amount of soluble PI5P4Ky as a function of temperature. A shift in the melting curve to a higher temperature in the presence of **PI5P4Ks-IN-2** indicates target engagement and stabilization.

D. Western Blot Protocol for Downstream Signaling Analysis

This protocol can be used to assess the effect of **PI5P4Ks-IN-2** on downstream signaling pathways, such as mTORC1, by measuring the phosphorylation status of key proteins (e.g., S6K, 4E-BP1).

Procedure:

- Cell Treatment: Plate cells and allow them to adhere. Treat cells with various concentrations of **PI5P4Ks-IN-2** or DMSO for the desired duration.
- Cell Lysis: Wash cells with ice-cold PBS and lyse them using an appropriate lysis buffer (e.g., RIPA buffer) containing protease and phosphatase inhibitors.
- Protein Quantification: Determine the protein concentration of the lysates.
- SDS-PAGE and Transfer: Prepare samples, run SDS-PAGE, and transfer proteins to a membrane as described in the CETSA protocol.

- Antibody Incubation:
 - Block the membrane.
 - Incubate with primary antibodies against the proteins of interest (e.g., phospho-S6K, total S6K, phospho-4E-BP1, total 4E-BP1, and a loading control like β -actin or GAPDH) overnight at 4°C.
 - Wash and incubate with the appropriate HRP-conjugated secondary antibodies.
- Detection and Analysis:
 - Detect the signal using a chemiluminescent substrate.
 - Quantify the band intensities and normalize the levels of phosphorylated proteins to the total protein levels. Compare the results from treated samples to the vehicle control to determine the effect of PI5P4Ky inhibition on the signaling pathway.

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